Independent Validation of Lenercept Research Findings: A Comparative Guide

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Compound of Interest	
Compound Name:	*Lenercept*
CAS No.:	*156679-34-4*
Cat. No.:	*B1176069*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the published research findings on **Lenercept**, a TNF receptor fusion protein, with alternative TNF inhibitors. The information is compiled from publicly available clinical trial data and research articles to offer a comprehensive overview for researchers, scientists, and drug development professionals.

Mechanism of Action: Targeting TNF-α

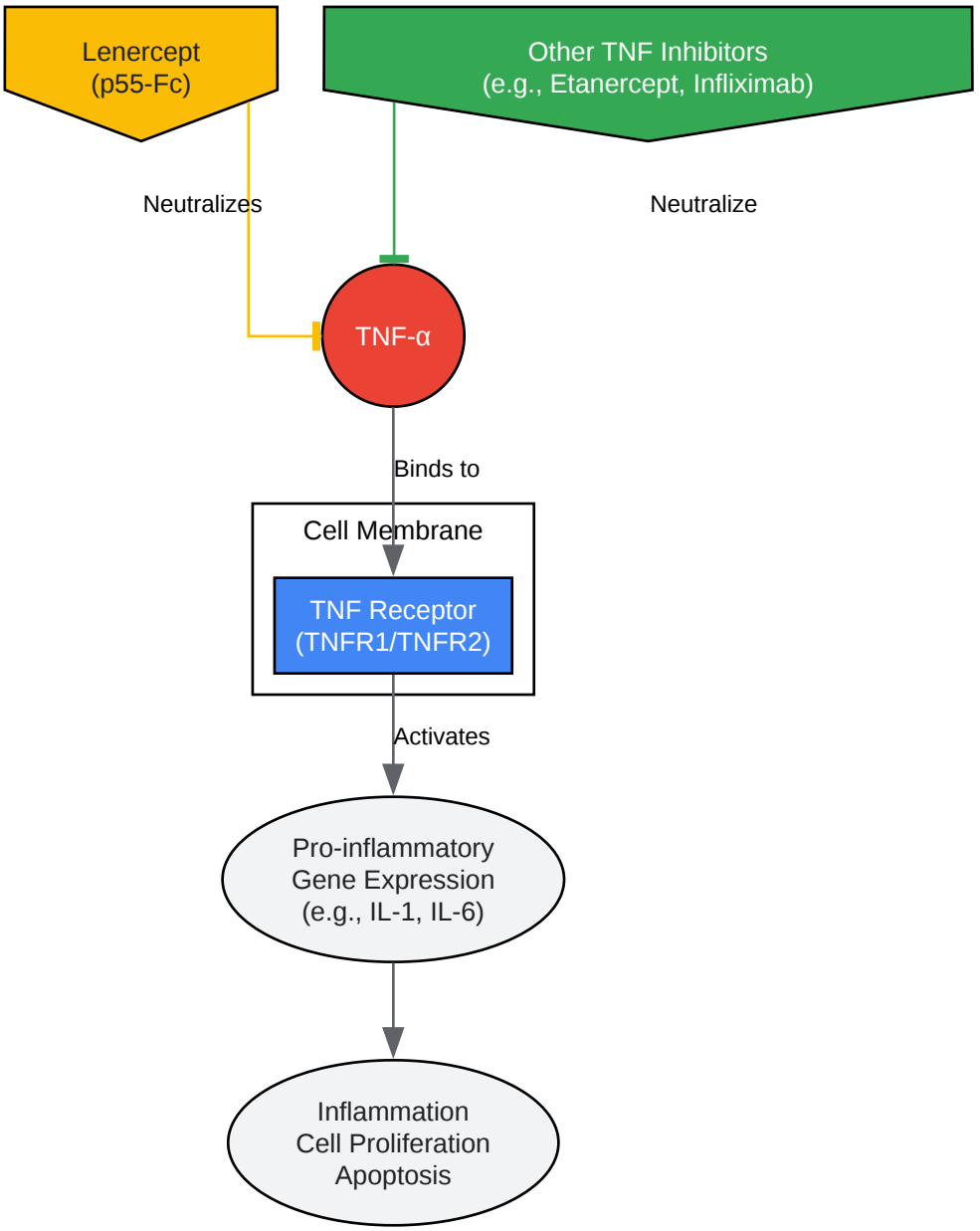
Lenercept is a recombinant fusion protein that consists of the extracellular domain of the human p55 tumor necrosis factor receptor (TNFR1) fused to the Fc portion of human IgG1. Its mechanism of action involves binding to and neutralizing tumor necrosis factor-alpha (TNF-α), a key pro-inflammatory cytokine implicated in various autoimmune diseases. By acting as a soluble "decoy receptor," **Lenercept** prevents TNF-α from binding to its cell surface receptors, thereby inhibiting the downstream inflammatory cascade.

Other TNF inhibitors, such as Etanercept, Infliximab, and Adalimumab, share a similar fundamental mechanism of neutralizing TNF-α. However, they differ in their molecular

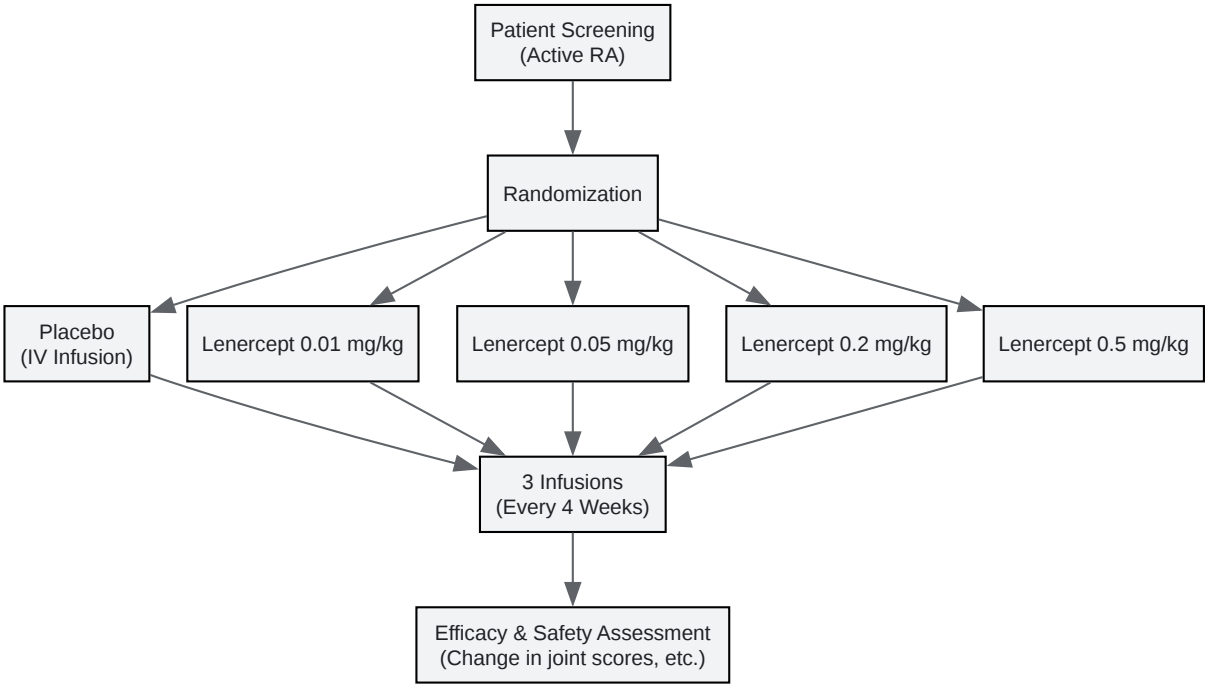
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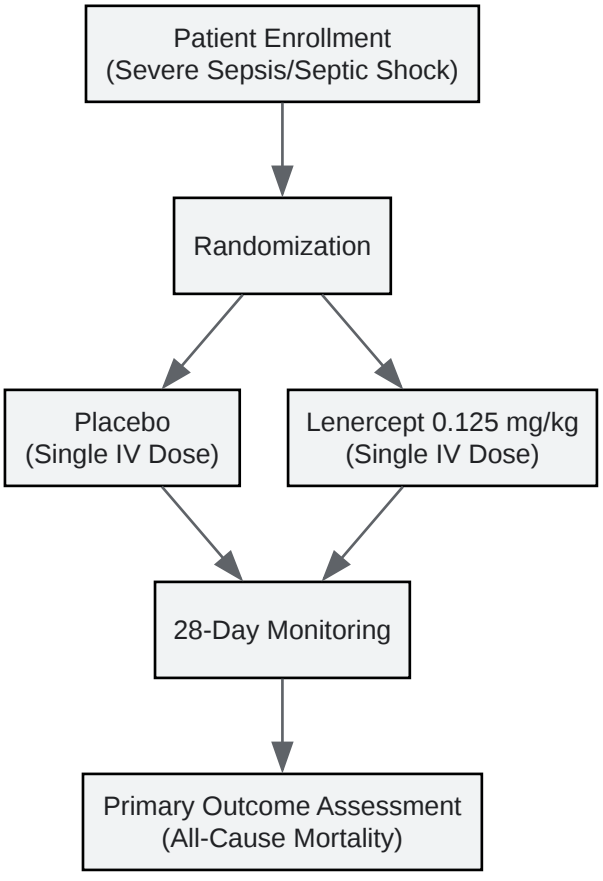
structure. Etanercept is a fusion protein of the p75 TNF receptor (TNFR2) and the Fc portion of human IgG1.[1][2][3][4][5] Infliximab is a chimeric monoclonal antibody, and Adalimumab is a fully human monoclonal antibody that binds to TNF-α.[6][7][8][9][10][11][12][13][14]

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